

Application Notes: Synthesis of N,N-Bis(cyanoethyl)aniline via Michael Addition

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Compound of Interest

Compound Name: *N,N-Bis(cyanoethyl)aniline*

Cat. No.: B074002

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Introduction

N,N-Bis(cyanoethyl)aniline is a significant chemical intermediate used in the synthesis of dyes, polymers, and pharmaceuticals.^{[1][2]} Its synthesis is primarily achieved through a double Michael addition reaction, a class of conjugate addition, between aniline and acrylonitrile. This document provides detailed protocols and application notes for researchers, scientists, and professionals in drug development, focusing on the practical synthesis of this compound. The reaction involves the nucleophilic addition of aniline to the activated alkene of acrylonitrile, typically under catalytic conditions.^{[1][3]}

Reaction Principle and Mechanism

The formation of **N,N-Bis(cyanoethyl)aniline** from aniline and acrylonitrile proceeds via a consecutive Michael addition mechanism. Aniline acts as the Michael donor, and acrylonitrile serves as the Michael acceptor. The reaction first forms the mono-adduct, 3-(phenylamino)propanenitrile, which then undergoes a second Michael addition with another molecule of acrylonitrile to yield the final bis-adduct. The reaction is generally facilitated by a catalyst, which can be a base, a Lewis acid, or a transition metal salt.^{[1][4][5]}

Caption: Reaction pathway for the synthesis of **N,N-Bis(cyanoethyl)aniline**.

Physicochemical Properties of N,N-Bis(cyanoethyl)aniline

The final product is typically a solid at room temperature and should be handled with appropriate safety precautions.[1][2]

Property	Value	Reference(s)
CAS Number	1555-66-4	[2][6][7]
Molecular Formula	C12H13N3	[1][2][6]
Molecular Weight	199.25 g/mol	[6][8]
Appearance	Light beige to yellow crystalline powder/solid	[1][6][9]
Melting Point	80-88 °C	[2][6][7]
Boiling Point	165-180 °C at reduced pressure (0.3-6 Torr)	[2][6]
Solubility	Soluble in organic solvents like ethanol and acetone; insoluble in water	[1][2]

General Experimental Workflow

The overall process for the synthesis, purification, and analysis of **N,N-Bis(cyanoethyl)aniline** follows a standard laboratory workflow. Proper planning and adherence to safety protocols are essential at each stage.

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